

Proper Disposal Procedures for DC360 Fire-Retardant Coating

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Compound of Interest

Compound Name: DC360

Cat. No.: B15543422

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This document provides essential safety and logistical information for the proper disposal of **DC360**, a water-based intumescent fire-retardant coating. The following procedures are designed to ensure the safe handling and disposal of unused, expired, or waste **DC360** in accordance with general safety and environmental standards. This guidance is intended for researchers, scientists, and drug development professionals who may encounter this product in a laboratory or building setting.

Safety and Handling Precautions

Before initiating any disposal procedures, it is crucial to consult the Safety Data Sheet (SDS) for **DC360**.^{[1][2][3]} Personal Protective Equipment (PPE) should be worn to minimize exposure.

Key Safety Information:

- Physical State: Liquid (white, grey)^{[4][5]}
- Odor: Mild emulsion odor^{[4][5]}
- pH: 6-8^{[4][5]}
- Hazards: Not classified as flammable, but will burn.^[5] May cause mild skin irritation in sensitive individuals and eye irritation.^[5] Inhalation of dust from dried paint is unlikely due to the product's liquid form.^{[3][5]}

Disposal of Unused or Waste DC360

DC360 is a water-based latex coating and is not typically considered hazardous waste.^{[1][2][5]} However, disposal regulations can vary by location. Always check with local environmental authorities for specific requirements.

Step-by-Step Disposal Procedure:

- **Solidify Liquid Waste:** Small amounts of liquid **DC360** should be solidified before disposal. This can be achieved by pouring the paint into a container with an absorbent material such as cat litter, sand, or sawdust. Allow the mixture to air dry completely in a well-ventilated area, away from ignition sources.
- **Containerize Solidified Waste:** Once the **DC360** is completely dry and solid, the container should be sealed.
- **Dispose of as Non-Hazardous Waste:** The solidified paint and empty containers can typically be disposed of in a regular municipal landfill. Do not pour liquid **DC360** down the drain.

Spill Management

In the event of a spill, the following steps should be taken:

- **Contain the Spill:** Prevent the spill from spreading by using an absorbent material like sand, earth, or vermiculite.^[3]
- **Absorb the Material:** Absorb the spilled **DC360** with the chosen absorbent material.^[3]
- **Collect and Containerize:** Shovel or scoop the absorbed material into a suitable container for disposal.
- **Clean the Area:** Clean the affected surface thoroughly with water to remove any residual contamination.^[3]

Quantitative Data Summary

Property	Value	Source
pH	6 - 8	[5]
Physical State	Liquid	[5]
Volatile Components	30 - 45%	[5]
Viscosity	10,000 - 12,000 cPs at 75°F	

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of DC360.

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